

mScarlet3 for Live-Cell Imaging: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fast Scarlet*

CAS No.: *1733-14-8*

Cat. No.: *B12814303*

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Introduction

mScarlet3 is a brilliant and fast-maturing monomeric red fluorescent protein that has emerged as a powerful tool for live-cell imaging.^{[1][2][3]} Evolved from its predecessor mScarlet, mScarlet3 offers significant improvements in brightness, quantum yield, and maturation speed, making it an exceptional choice for a wide range of applications in cellular and molecular biology.^{[2][4][5]} Its robust performance as a fusion tag, coupled with low cytotoxicity, allows for clear visualization of dynamic cellular processes without disrupting normal cellular function.^{[1][5]} This document provides detailed application notes and protocols for utilizing mScarlet3 in various live-cell imaging experiments.

Key Features and Advantages of mScarlet3

mScarlet3 stands out from other red fluorescent proteins due to a combination of superior photophysical properties:

- **Record Brightness and Quantum Yield:** mScarlet3 boasts a quantum yield of 75% and is more than five times brighter than mCherry in cellular contexts.^{[1][2][6]}

- **Fast and Complete Maturation:** It matures rapidly, enabling the visualization of cellular processes in real-time.[4][5]
- **Excellent Performance as a Fusion Tag:** mScarlet3 behaves well when fused to a protein of interest, allowing for accurate localization and tracking of proteins within living cells.[1][4]
- **Monomeric Nature:** As a true monomer, it is less likely to cause aggregation artifacts when fused to other proteins.[4]
- **High Photostability:** While not the most photostable red fluorescent protein available, mScarlet3 is sufficiently stable for many live-cell imaging applications, including confocal microscopy.[5][7] For applications requiring exceptional photostability, variants like mScarlet3-S2 have been developed.[5][8]
- **Superior FRET Acceptor:** It is an excellent Förster Resonance Energy Transfer (FRET) acceptor, particularly when paired with yellow fluorescent protein (YFP) donors like SYFP2 or green fluorescent proteins like mNeonGreen.[1][6][9]
- **Low Cytotoxicity:** Expression of mScarlet3 shows no apparent cytotoxicity, ensuring that observed cellular processes are not artifacts of the fluorescent reporter.[1][3]

Quantitative Data Summary

The following tables summarize the key photophysical properties of mScarlet3 and compare it with other commonly used red fluorescent proteins.

Table 1: Photophysical Properties of mScarlet3

Property	Value	Reference
Quantum Yield	75%	[1] [2] [3]
Fluorescence Lifetime	4.0 ns	[1] [2] [3]
Excitation Wavelength (max)	569 nm	[10]
Emission Wavelength (max)	592 nm	[10]
Molar Extinction Coefficient	104,000 M ⁻¹ cm ⁻¹	[10]
Brightness	78.0	[10]
pKa	4.5	[10]
Maturation Time	37.0 min	[10]

Table 2: Comparison of mScarlet3 with Other Red Fluorescent Proteins

Fluorescent Protein	Relative Brightness (in HeLa cells)	Maturation Speed (Delay relative to mTurquoise2)	Photostability (t _{1/2} in seconds)	Reference
mScarlet3	~1.9x vs mCherry	~37 min	6.5 ± 1.6	[11] [12]
mScarlet-I	~1.6x vs mCherry	Slower than mScarlet3	5.4 ± 0.6	[11]
mCherry	1.0	-	21 ± 1.0	[11]
mRuby3	Lower than mScarlet-I	Slower	-	[9]
TagRFP-T	Lower than mScarlet3	-	-	[7]

Experimental Protocols

Protocol 1: Expression of mScarlet3 Fusion Proteins in Mammalian Cells

This protocol describes the transient transfection of mammalian cells to express a protein of interest fused to mScarlet3.

Materials:

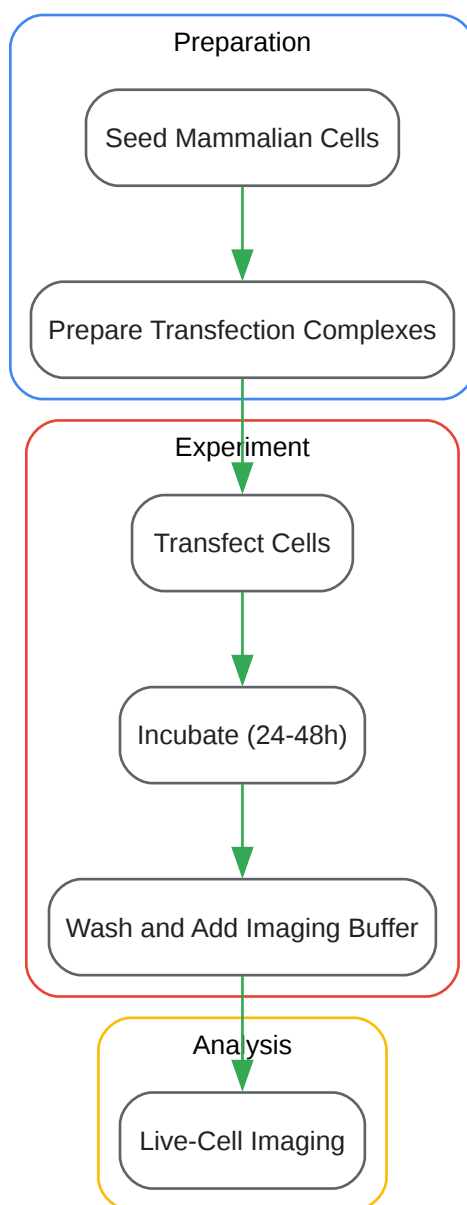
- Plasmid DNA encoding the mScarlet3 fusion protein (e.g., pEGFP-N1 backbone with mScarlet3-S2 insert)[[13](#)]
- Mammalian cell line (e.g., HeLa, HEK293T)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Transfection reagent (e.g., Lipofectamine 3000, FuGENE HD)
- Imaging-grade culture dishes or plates (e.g., glass-bottom dishes)
- Phosphate-Buffered Saline (PBS)

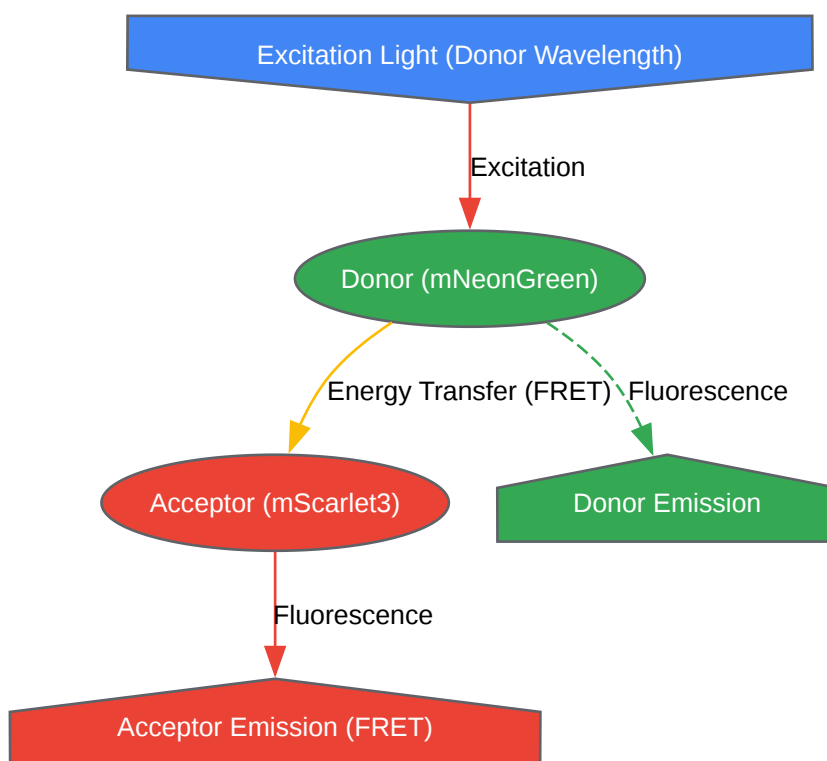
Procedure:

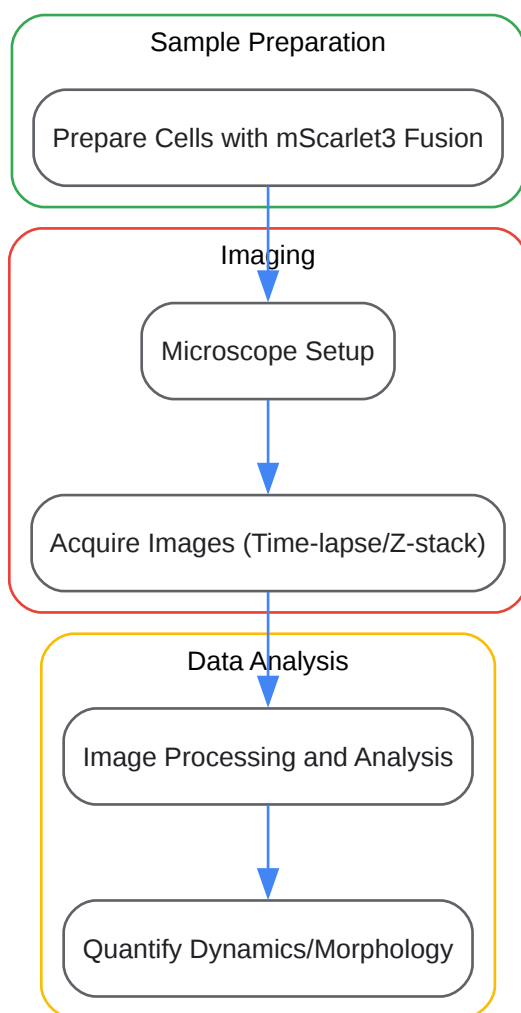
- **Cell Seeding:** The day before transfection, seed the mammalian cells in the imaging dish at a density that will result in 60-80% confluency on the day of transfection.
- **Transfection Complex Preparation:** On the day of transfection, prepare the DNA-transfection reagent complexes according to the manufacturer's instructions.
- **Transfection:** Add the transfection complexes to the cells and gently swirl the dish to ensure even distribution.
- **Incubation:** Incubate the cells at 37°C in a CO2 incubator for 24-48 hours to allow for gene expression.
- **Imaging Preparation:** Before imaging, gently wash the cells twice with pre-warmed PBS and replace it with fresh, pre-warmed complete culture medium or a suitable live-cell imaging buffer.

- Live-Cell Imaging: Proceed with imaging using a fluorescence microscope equipped with appropriate filters for red fluorescent proteins.

Workflow for Expressing mScarlet3 Fusion Proteins







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